

Preventing precipitation of Enpatoran hydrochloride in media

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Compound of Interest

Compound Name: *Enpatoran hydrochloride*

Cat. No.: *B8175992*

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Enpatoran Hydrochloride Technical Support Center

Welcome to the technical support center for **Enpatoran hydrochloride**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the effective use of **Enpatoran hydrochloride** in experimental settings, with a specific focus on preventing precipitation in aqueous media.

Frequently Asked Questions (FAQs)

Q1: What is **Enpatoran hydrochloride** and what is its mechanism of action?

Enpatoran hydrochloride, also known as M5049, is a potent, orally active, and selective dual inhibitor of Toll-like receptor 7 (TLR7) and Toll-like receptor 8 (TLR8).^{[1][2][3]} Its mechanism of action involves binding to and inhibiting TLR7 and TLR8, which are key receptors in the innate immune system.^[4] This inhibition blocks downstream signaling pathways, which can in turn suppress the production of pro-inflammatory cytokines and interfere with the activation of immune responses.^[4] Enpatoran is being investigated for its potential to treat various autoimmune conditions, such as systemic lupus erythematosus (SLE) and cutaneous lupus erythematosus (CLE).^{[4][5][6]}

Q2: What are the known solubility properties of **Enpatoran hydrochloride**?

Enpatoran hydrochloride is soluble in Dimethyl sulfoxide (DMSO) but is insoluble in water and ethanol.^{[1][7]} The solubility in DMSO can be affected by the presence of moisture; therefore, it is crucial to use fresh, anhydrous DMSO for preparing stock solutions.^{[1][7]}

Q3: Why does **Enpatoran hydrochloride** precipitate when I add it to my cell culture medium?

Precipitation in aqueous solutions like cell culture media is a common issue for poorly water-soluble compounds like **Enpatoran hydrochloride**. When a concentrated DMSO stock solution is diluted rapidly into an aqueous medium, the compound can "crash out" of the solution as it is no longer in its preferred solvent environment. This is often referred to as "shock precipitation." The final concentration of the compound in the media may exceed its aqueous solubility limit, leading to the formation of a precipitate.

Q4: What is the recommended solvent for making a stock solution?

The recommended solvent for preparing a stock solution of **Enpatoran hydrochloride** is high-quality, anhydrous DMSO.^{[1][7]}

Q5: How should I prepare and store stock solutions?

Stock solutions should be prepared in fresh, anhydrous DMSO.^[1] To maintain stability and prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes and store them at -20°C for short-term (1 month) or -80°C for long-term (1 year) storage.^{[1][2]}

Troubleshooting Guide: Precipitation Issues

This guide addresses the common issue of **Enpatoran hydrochloride** precipitation during experimental use.

Problem: Precipitate forms immediately or over time after diluting the DMSO stock solution into aqueous cell culture media.

Potential Cause	Explanation	Recommended Solution
Final concentration is too high	The final concentration of Enpatoran hydrochloride in the cell culture medium exceeds its maximum aqueous solubility.	Determine the lowest effective concentration for your experiment through dose-response studies. Avoid using concentrations that are unnecessarily high.
Inadequate mixing	Rapidly adding the stock solution without sufficient mixing can create localized areas of high concentration, causing immediate precipitation before the compound can disperse.	Add the stock solution drop-wise to the media while gently vortexing or swirling the tube/flask. Ensure the solution is mixed thoroughly immediately after addition.
"Shock" Precipitation	The abrupt change in solvent from DMSO to an aqueous environment causes the drug to rapidly come out of solution.	Perform a serial dilution. First, dilute the DMSO stock into a small volume of serum-containing media or a solution with a co-solvent, then add this intermediate dilution to the final volume of media. The proteins in serum can sometimes help stabilize the compound.
High DMSO concentration in final medium	While DMSO aids initial solubility, high final concentrations (>0.5%) can be toxic to cells and may still not be sufficient to prevent precipitation of a hydrophobic compound in a largely aqueous environment.	Prepare a more concentrated DMSO stock solution so that a smaller volume is needed for dilution, keeping the final DMSO concentration in your culture medium as low as possible (ideally $\leq 0.1\%$).

Problem: The concentrated DMSO stock solution appears cloudy or contains visible crystals.

| Potential Cause | Explanation | Recommended Solution | | :--- | :--- | Recommended Solution |

| Moisture Absorption | DMSO is hygroscopic and can absorb moisture from the air, which will reduce the solubility of **Enpatoran hydrochloride**.^[1] | Always use fresh, anhydrous-grade DMSO. Keep the DMSO container tightly sealed and store it in a desiccator. | | Improper Storage / Freeze-Thaw Cycles | The compound may have come out of solution due to repeated temperature changes. | Prepare single-use aliquots of your stock solution to avoid multiple freeze-thaw cycles.^[1] | If precipitation is observed in a stock vial, you can attempt to redissolve it by gently warming the solution and using sonication.^{[2][3]} | If it does not fully redissolve, it is best to prepare a fresh stock solution. | | Solubility Limit Exceeded | The concentration of the stock solution is too high for the given lot of material or quality of the solvent. | Prepare a new stock solution at a slightly lower concentration. Ensure the compound is fully dissolved before storage. |

Data Summary

Table 1: Solubility of Enpatoran Hydrochloride

Solvent	Solubility	Concentration	Notes
DMSO	Soluble	18 mg/mL	50.45 mM. Moisture can reduce solubility. ^[1]
Water	Insoluble	-	^[1]
Ethanol	Insoluble	-	^[1]

Table 2: In Vitro Activity of Enpatoran

Target	Cell Line	IC ₅₀ Value
TLR7	HEK293	11.1 nM ^{[1][2][3]}
TLR8	HEK293	24.1 nM ^{[1][2][3]}

Table 3: Example Formulations for Pre-clinical Studies

These formulations are designed to maintain solubility in vehicles for in vivo administration and illustrate principles that can be adapted for challenging in vitro dilutions.

Protocol	Composition	Final Concentration	Notes
1	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	2 mg/mL (5.61 mM)	Requires sonication to achieve a clear solution. [2]
2	10% DMSO, 90% (20% SBE- β -CD in Saline)	2 mg/mL (5.61 mM)	SBE- β -CD is a cyclodextrin used to enhance the solubility of poorly soluble drugs. [2] [8]
3	10% DMSO, 90% Corn Oil	2 mg/mL (5.61 mM)	A lipid-based formulation. [2] [9]

Experimental Protocols

Protocol 1: Preparation of a 20 mM Stock Solution in DMSO

Objective: To prepare a concentrated stock solution of **Enpatoran hydrochloride** for subsequent dilution.

Materials:

- **Enpatoran hydrochloride** (MW: 356.77 g/mol)[\[1\]](#)
- Anhydrous, sterile-filtered DMSO
- Sterile microcentrifuge tubes or vials

Procedure:

- Allow the vial of **Enpatoran hydrochloride** powder to equilibrate to room temperature before opening to prevent moisture condensation.
- Weigh out the desired amount of **Enpatoran hydrochloride** using a calibrated analytical balance. For 1 mL of a 20 mM solution, you will need 7.14 mg.

- Add the appropriate volume of anhydrous DMSO to the powder.
- Vortex the solution thoroughly until all the powder is completely dissolved. If necessary, gentle warming (to 37°C) and brief sonication can be used to aid dissolution.[\[2\]](#)[\[3\]](#)
- Visually inspect the solution to ensure there are no visible particles.
- Dispense the stock solution into single-use aliquots in sterile tubes.
- Store the aliquots at -20°C or -80°C, protected from light and moisture.[\[2\]](#)

Protocol 2: Dilution of Enpatoran Hydrochloride into Cell Culture Medium

Objective: To dilute the DMSO stock solution into aqueous cell culture medium while minimizing precipitation.

Materials:

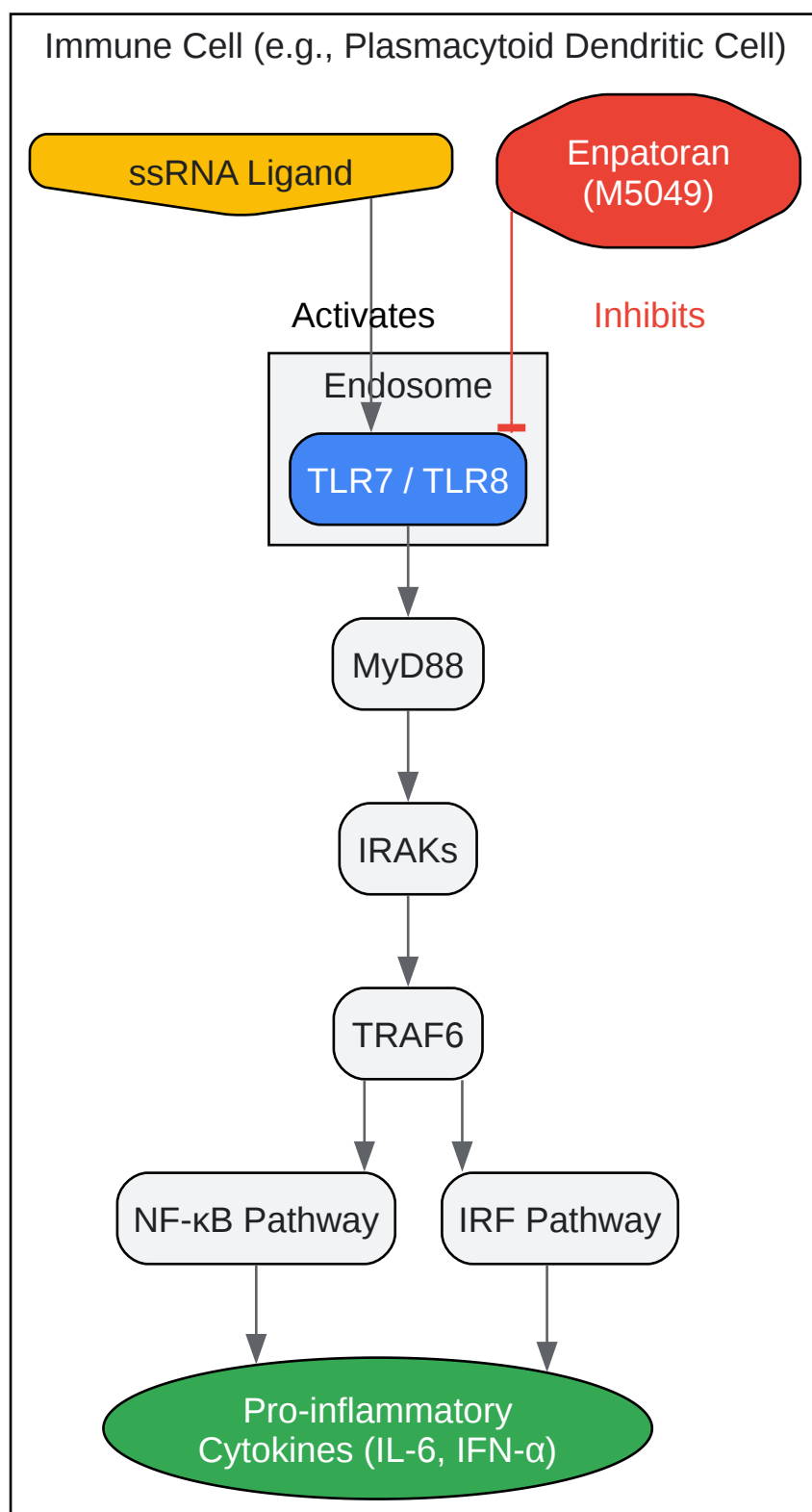
- Prepared 20 mM **Enpatoran hydrochloride** stock solution in DMSO
- Pre-warmed, complete cell culture medium (containing serum, if used)
- Sterile tubes

Procedure:

- Thaw one aliquot of the 20 mM **Enpatoran hydrochloride** stock solution at room temperature.
- Calculate the volume of stock solution needed to achieve your desired final concentration. Remember to keep the final DMSO concentration below 0.5%, and ideally at or below 0.1%.
- Recommended Method (Serial Dilution): a. Dispense the required volume of pre-warmed complete culture medium into a sterile tube. b. While gently vortexing the medium, add the calculated volume of the DMSO stock solution drop-by-drop. c. Ensure the solution is mixed immediately and thoroughly. Do not allow the concentrated DMSO to sit undiluted in the media.

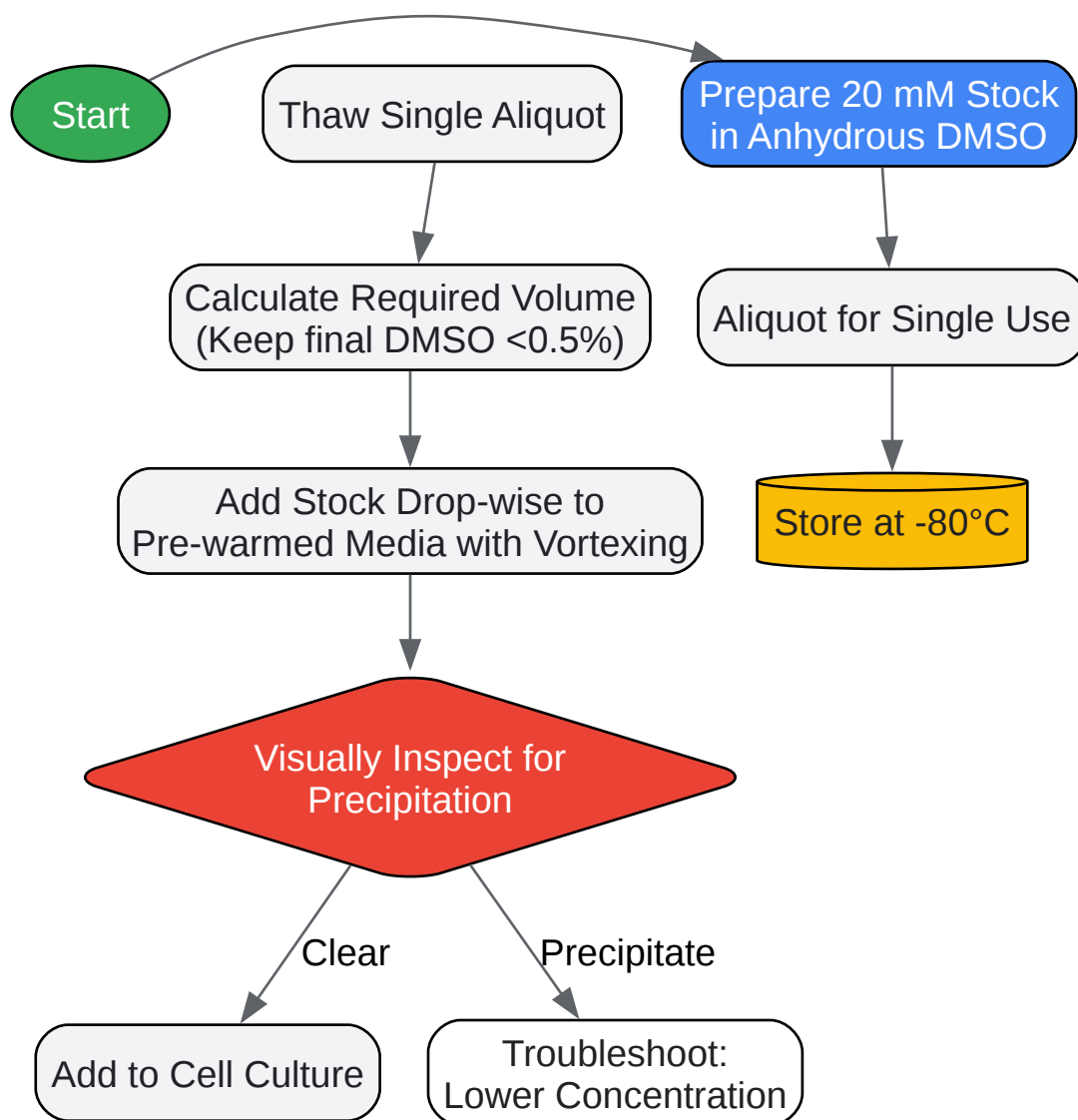
- Alternative Method (for very sensitive experiments): a. Create an intermediate dilution of the stock solution in a small volume of complete medium (e.g., dilute 1:10). b. Add the required volume of this intermediate dilution to the final volume of the culture medium.
- Visually inspect the final solution for any signs of precipitation before adding it to your cells. If precipitation is observed, consider lowering the final concentration.

Visual Guides



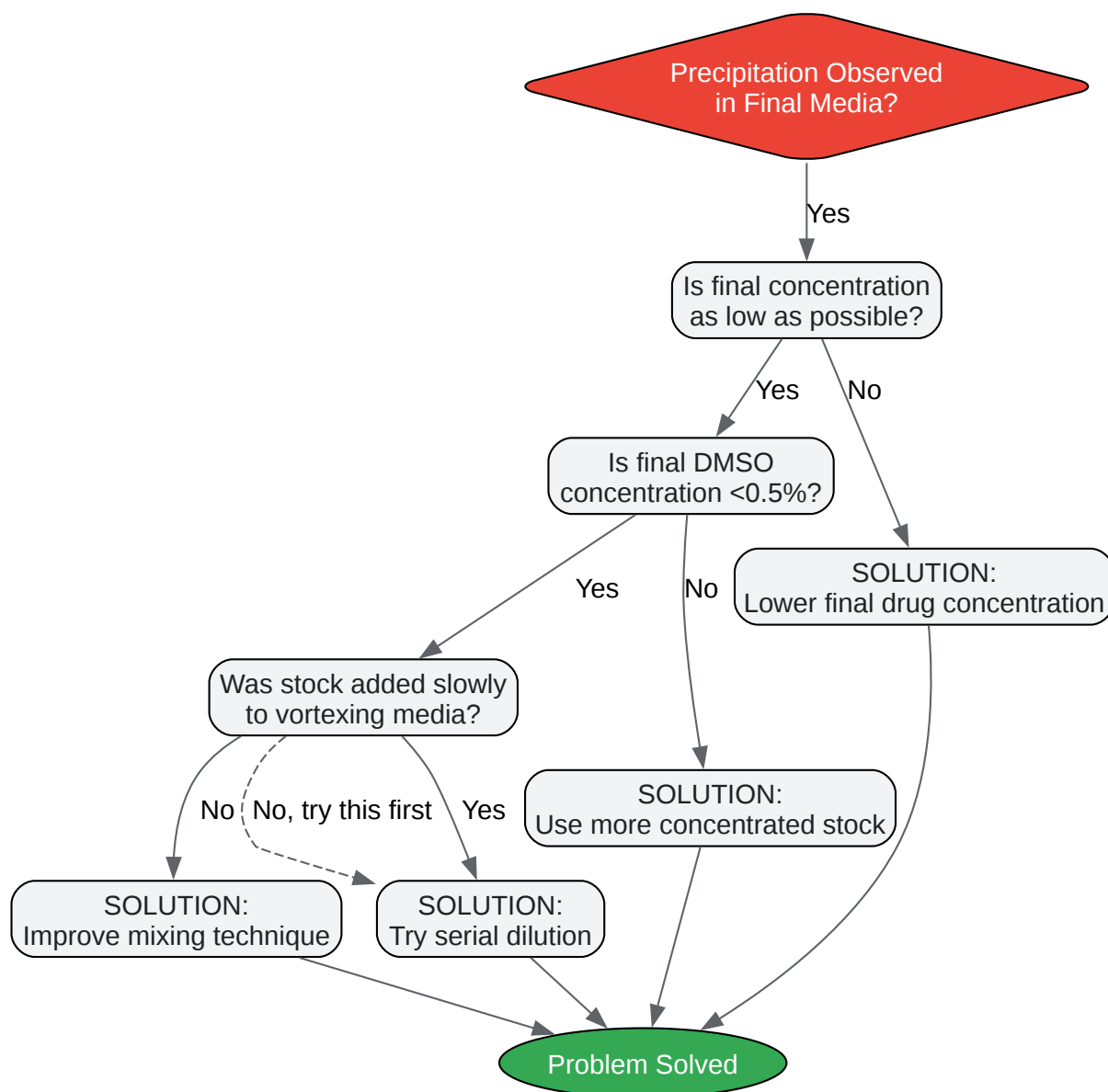
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Caption: Enpatoran inhibits TLR7/8 signaling pathway.



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Caption: Workflow for preparing and using Enpatoran.



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Caption: Decision tree for troubleshooting precipitation.

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